

Application Notes and Protocols for Enzymatic Reactions Involving Diazo-Containing Substrates

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Compound of Interest

Compound Name: *Diazan*

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The application of diazo-containing substrates in enzymatic reactions represents a frontier in biocatalysis, enabling "new-to-nature" transformations with remarkable selectivity and efficiency. These reactions, primarily driven by engineered hemoproteins, allow for the formation of carbon-carbon and carbon-heteroatom bonds through carbene transfer mechanisms. This document provides an overview of key applications and detailed protocols for performing these innovative enzymatic transformations in a laboratory setting.

Introduction

Diazo compounds are valuable reagents in organic synthesis, serving as precursors to highly reactive carbene intermediates.^{[1][2]} While traditionally employed in transition-metal catalysis, the use of enzymes to control the reactivity of these species offers significant advantages, including the ability to perform highly stereoselective reactions in aqueous media under mild conditions.^{[3][4]} Engineered enzymes, particularly variants of cytochrome P450, myoglobin, and protoglobin, have been repurposed as "carbene transferases" to catalyze a variety of synthetically useful reactions.^{[5][6][7]} These biocatalytic systems have shown success in reactions such as cyclopropanation, C-H insertion, N-H insertion, and Si-H insertion.^{[4][5][6]} A significant area of research focuses on expanding the substrate scope beyond traditional diazo compounds to more stable precursors like diazirines and pyridyl triazoles, thereby broadening the diversity of accessible products.^{[5][8]}

Key Enzymatic Transformations

The core of these enzymatic reactions is the generation of a metal-carbene intermediate within the enzyme's active site, typically an iron-porphyrin (heme) cofactor.^{[4][9]} This intermediate is then precisely delivered to a second substrate to form the final product with high stereocontrol.

Common Reaction Classes:

- Cyclopropanation: The addition of a carbene to an olefin to form a cyclopropane ring. This is a widely studied reaction, with styrene and its derivatives being common substrates.^{[7][10]}
- C-H Insertion: The insertion of a carbene into a carbon-hydrogen bond, a powerful method for C-C bond formation and late-stage functionalization of complex molecules.^{[1][6]}
- X-H Insertion (X = N, Si): The insertion of a carbene into a heteroatom-hydrogen bond, providing routes to amines and organosilanes.^{[4][5][11]}

Data Presentation: Performance of Biocatalytic Carbene Transfer Reactions

The following tables summarize the performance of various engineered enzymes in key carbene transfer reactions.

Table 1: Enzymatic Cyclopropanation of Styrene Derivatives

Enzyme Catalyst	Diazo/Carbene Source	Olefin Substrate	Yield (%)	Diastereomeric Ratio (d.r.)	Enantiomeric Excess (e.e.) (%)	Reference
Engineered A. pernix Protoglobin (ApePgb)	3-phenyl-3H-diazirine	Styrene	61	12:1 (cis)	-	[12]
Engineered Myoglobin	Ethyl diazoacetate (EDA)	Styrene	>95	>99:1 (trans)	>99 (1S,2S)	[13]
Engineered Cytochrome P450BM3	Ethyl diazoacetate (EDA)	Styrene	-	-	>99 (1R,2R)	[7]
IC-G3	Diazoacetonitrile	(Z/E)-Trisubstituted enol acetates	up to 99	>99:1	>99	[14]

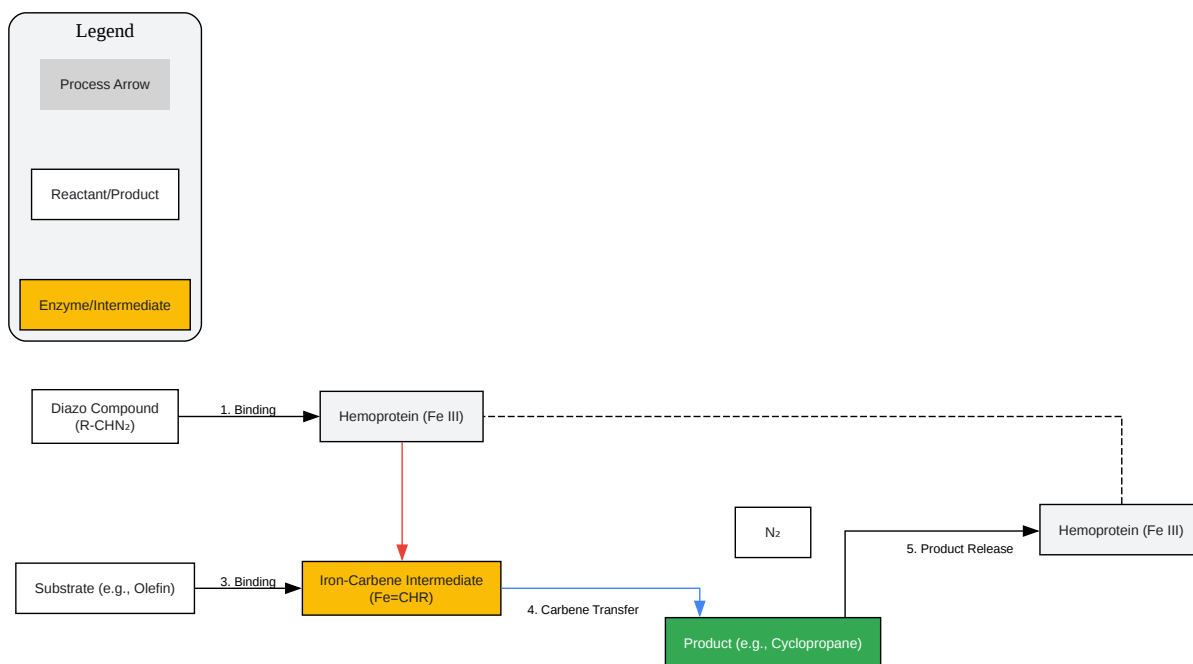
Table 2: Enzymatic X-H Insertion Reactions

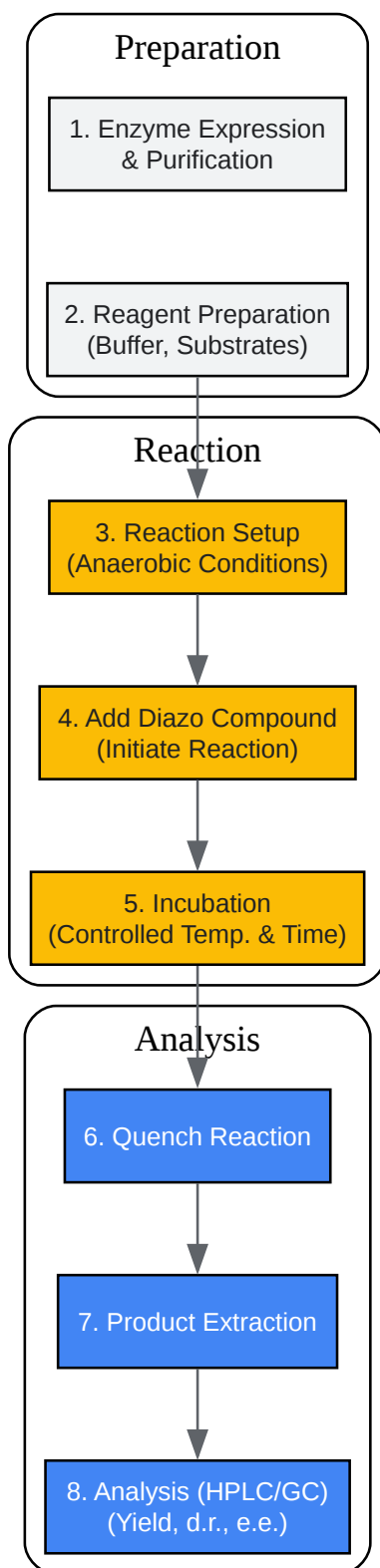
Enzyme Catalyst	Diazo/Carbene Source	Substrate	Product Type	Yield (%)	Reference
Engineered A. pernix Protoglobin (ApePgb)	3-phenyl-3H-diazirine	Aniline	N-H Insertion	15	[12]
Engineered A. pernix Protoglobin (ApePgb)	3-phenyl-3H-diazirine	Dimethyl(phenyl)silane	Si-H Insertion	5	[12]
Engineered Cytochrome P450BM3	Ethyl diazoacetate (EDA)	Various amines	N-H Insertion	26-83	[4]

Visualizations: Mechanisms and Workflows

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general mechanism of hemoprotein-catalyzed carbene transfer and a typical experimental workflow for these reactions.





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References

- 1. Enzymatic Catalyzation of Diazo Compounds for the Formation of Lactones: An Intramolecular C–H Functionalization Strategy | Department of Chemistry [chem.uga.edu]
- 2. Diazo Compounds: Versatile Tools for Chemical Biology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. scispace.com [scispace.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. New-to-nature chemistry from old protein machinery: carbene and nitrene transferases - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Non-natural olefin cyclopropanation catalyzed by diverse cytochrome P450s and other hemoproteins - PMC [pmc.ncbi.nlm.nih.gov]
- 8. chemrxiv.org [chemrxiv.org]
- 9. mdpi.com [mdpi.com]
- 10. Exploring the enzyme-catalyzed synthesis of isotope labeled cyclopropanes - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Biocatalytic Carbene Transfer Using Diazirines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 13. researchgate.net [researchgate.net]
- 14. Enantio- and Diastereoenriched Enzymatic Synthesis of 1,2,3-Polysubstituted Cyclopropanes from (Z/E)-Trisubstituted Enol Acetates - PMC [pmc.ncbi.nlm.nih.gov]
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